

# An In-depth Technical Guide to Trimethyl Citrate: Chemical Structure, Properties, and Synthesis

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## Compound of Interest

Compound Name: Trimethyl citrate

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## Introduction

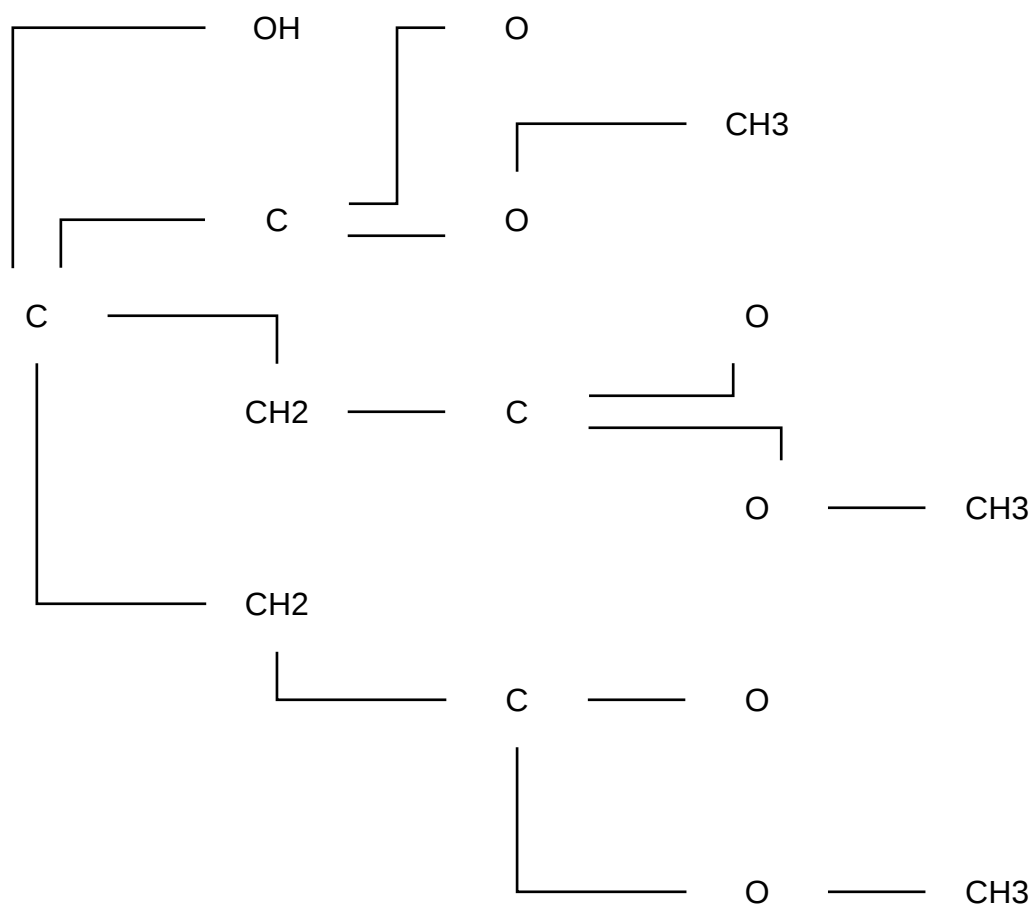
**Trimethyl citrate** is the trimethyl ester of citric acid, an organic compound with significant applications across various industries, including pharmaceuticals, polymers, and fine chemicals.[1][2] Its low toxicity and versatile properties make it a subject of interest for researchers and drug development professionals.[3] This technical guide provides a comprehensive overview of the chemical structure, formula, physicochemical properties, and a detailed experimental protocol for the synthesis of high-purity **trimethyl citrate**.

## Chemical Structure and Formula

**Trimethyl citrate** is characterized by a central citric acid backbone where each of the three carboxylic acid groups is esterified with a methyl group.[1]

- Molecular Formula:  $C_9H_{14}O_7$ [4][5][6]
- IUPAC Name: trimethyl 2-hydroxypropane-1,2,3-tricarboxylate[5][7]
- CAS Number: 1587-20-8[2][4][5][6]

The structure of **trimethyl citrate** is depicted below:



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Caption: Chemical structure of **trimethyl citrate**.

## Physicochemical Properties

A summary of the key physicochemical properties of **trimethyl citrate** is presented in the table below. These properties are crucial for its handling, processing, and application in various experimental and industrial settings.

| Property         | Value   | References |
|------------------|---|------------|
| Molecular Weight | 234.20 g/mol  | [1][4][5]  |
| Appearance       | White to off-white crystalline solid or powder  | [1][2][8]  |
| Melting Point    | 75 - 90 °C  | [1][9]     |
| Boiling Point    | Approximately 176 °C at 16 mmHg   | [9]        |
| Density          | 1.27 - 1.28 g/cm <sup>3</sup> at 20°C   | [1]        |
| Solubility       | Soluble in most organic solvents; mixes well with water with consistent stirring.[1]<br>Slightly soluble in water (53.2 g/L at 20°C). | [1][3][9]  |

## Synthesis of Trimethyl Citrate

The most common and efficient method for synthesizing **trimethyl citrate** is the Fischer esterification of citric acid with methanol, catalyzed by an acid.[2][8][10] This reversible reaction requires the removal of water to drive the equilibrium towards the formation of the triester product.[10][11]

## Experimental Protocol: Acid-Catalyzed Esterification

This protocol details a robust method for the synthesis of high-purity **trimethyl citrate** using p-toluenesulfonic acid as a catalyst.[11][12]

Materials:

- Citric acid (technical grade)
- Methanol
- p-Toluenesulfonic acid

- Pure water

#### Equipment:

- Reaction flask
- Reflux condenser
- Distillation apparatus
- Heating mantle
- Magnetic stirrer
- Buchner funnel
- Drying oven

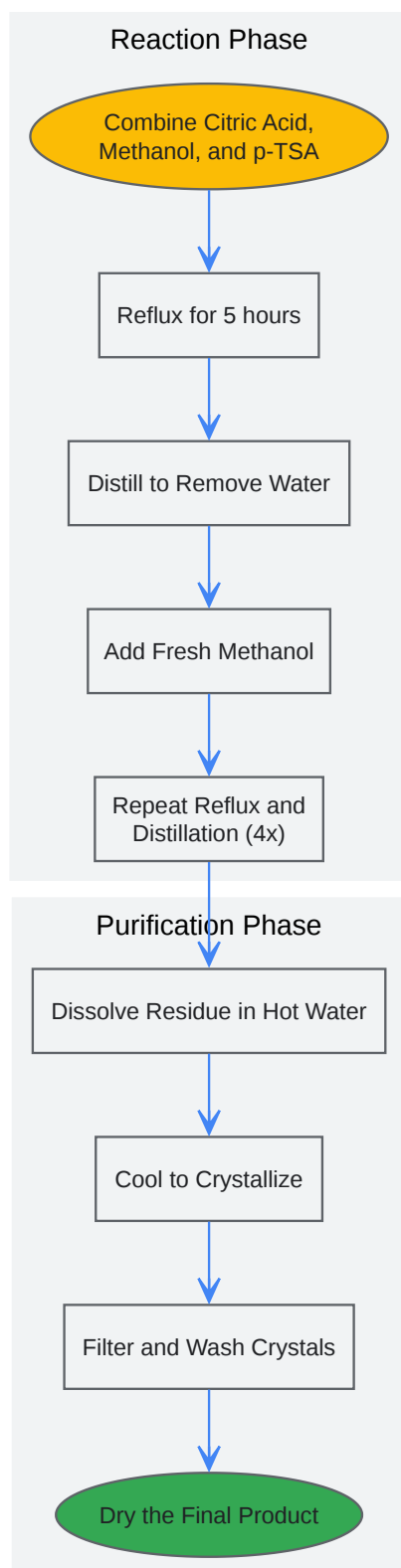
#### Procedure:

- **Reaction Setup:** In a reaction flask equipped with a reflux condenser and magnetic stirrer, combine citric acid, methanol, and p-toluenesulfonic acid.[\[11\]](#)
- **First Esterification Stage:** Heat the mixture to reflux and maintain for 5 hours.[\[11\]](#)
- **Water Removal:** After the initial reflux period, reconfigure the apparatus for distillation and distill the mixture at atmospheric pressure to remove the methanol-water azeotrope.[\[9\]](#)[\[11\]](#)
- **Subsequent Esterification Stages:** Cool the reaction mixture to below 60°C. Add a fresh portion of methanol to the flask and reflux for another 5 hours. Repeat this cycle of methanol addition, reflux, and distillation for a total of 5 cycles to ensure the complete removal of water and drive the reaction to completion.[\[9\]](#)[\[11\]](#)
- **Product Isolation:** After the final distillation, add pure water to the hot residue and stir until all the material is dissolved.[\[11\]](#)[\[12\]](#)
- **Crystallization:** Allow the solution to cool to room temperature to induce the crystallization of **trimethyl citrate**.[\[11\]](#)

- Purification: Filter the crystals using a Buchner funnel and wash them with cold pure water to remove any residual catalyst and unreacted starting materials.[\[11\]](#)
- Drying: Dry the purified crystals in a drying oven to obtain the final **trimethyl citrate** product.  
[\[11\]](#)

## Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **trimethyl citrate** via acid-catalyzed esterification.



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Caption: Experimental workflow for **trimethyl citrate** synthesis.

## Applications in Research and Drug Development

**Trimethyl citrate**'s non-toxic nature and its role as a stable chemical intermediate make it valuable in the pharmaceutical industry.[2][3] It is used as a plasticizer for polymer coatings in drug formulations and has been investigated as a reagent in the preparation of antibacterial conjugates.[3] Its biocompatibility also makes it suitable for use in medical devices.[9]

## Safety and Handling

**Trimethyl citrate** is classified as having low toxicity.[1] However, standard laboratory safety precautions should be observed. When handling the powdered form or heated solutions, appropriate personal protective equipment, including safety glasses and gloves, should be worn to avoid irritation to the eyes, skin, and respiratory system.[1]

## Conclusion

This technical guide has provided a detailed overview of **trimethyl citrate**, covering its chemical structure, physicochemical properties, a comprehensive synthesis protocol, and its applications. The provided data and methodologies offer a valuable resource for researchers, scientists, and professionals in drug development who are working with or exploring the potential of this versatile compound.

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